

A Comprehensive Technical Guide to the Thermodynamic Properties of 4-Vinylcyclohexene

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Compound of Interest

Compound Name: 4-Vinylcyclohexene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Vinylcyclohexene (4-VCH), a cyclic olefin, is a significant industrial chemical primarily formed through the dimerization of 1,3-butadiene.[1][2] It serves as a crucial intermediate in the synthesis of various chemicals, including flame retardants, flavors, and fragrances.[2] Furthermore, its derivative, **4-vinylcyclohexene** dioxide, is a precursor in the production of epoxy resins.[1][3] In the context of drug development and toxicology, understanding the thermodynamic properties of 4-VCH and its metabolites is essential for assessing its stability, reactivity, and potential biological interactions.[4] This technical guide provides an in-depth overview of the core thermodynamic properties of **4-vinylcyclohexene**, detailed experimental protocols for their determination, and visualizations of its key chemical transformations.

Core Thermodynamic and Physical Properties

A summary of the essential thermodynamic and physical properties of **4-Vinylcyclohexene** is presented in the tables below. This data has been compiled from various sources, including critically evaluated data from the National Institute of Standards and Technology (NIST).

Table 1: General and Physical Properties of **4-Vinylcyclohexene**

Property	Value	Unit	Reference(s)
Molecular Formula	C ₈ H ₁₂	-	[1]
Molecular Weight	108.18	g/mol	[1][3]
Appearance	Colorless liquid	-	[1][4]
Density (at 20°C)	0.8299	g/cm ³	[1][4]
Melting Point	-108.9	°C	[1][4]
Boiling Point	128.9	°C	[1][4]
Vapor Pressure (at 25°C)	15	mm Hg	[4]
Refractive Index (at 20°C)	1.4639	-	[1]
Flash Point	21.2	°C	[1][4]
Autoignition Temperature	269	°C	[1]
Solubility in Water	0.05	g/L	[1]

Table 2: Enthalpy and Entropy Data for **4-Vinylcyclohexene**

Property	Value	Unit	Reference(s)
Standard Liquid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	[-4892.90, -4889.80]	kJ/mol	[5]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	38.3	kJ/mol	[5]
Ideal Gas Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	49.4	kJ/mol	[5]
Liquid Phase Enthalpy of Formation ($\Delta_f H^\circ_{\text{liquid}}$)	-72.4	kJ/mol	[5]
Ideal Gas Entropy (S°_{gas}) at 298.15 K	358.33	J/mol·K	[6]

Table 3: Heat Capacity Data for 4-Vinylcyclohexene

Temperature (K)	Ideal Gas Heat Capacity ($C_{p,\text{gas}}$) (J/mol·K)	Liquid Heat Capacity at Saturation (C_{sat}) (J/mol·K)
298.15	153.9	186.2
300	155.0	187.0
400	208.0	218.0
500	253.0	250.0
Data sourced from NIST/TRC Web Thermo Tables (WTT).[6]		

Experimental Protocols

The determination of thermodynamic properties requires precise and controlled experimental procedures. The following sections outline generalized methodologies for key experiments. It is

important to note that these are representative protocols and may require optimization based on specific laboratory conditions and equipment.

Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a widely used technique to measure the heat capacity of a substance.^{[7][8]}

Objective: To determine the isobaric heat capacity (C_p) of liquid **4-vinylcyclohexene** as a function of temperature.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Microbalance
- Reference material with a known heat capacity (e.g., sapphire)
- Inert purge gas (e.g., nitrogen)

Procedure:

- Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium).
- Sample Preparation:
 - Accurately weigh an empty hermetic aluminum pan and lid.
 - Introduce a small, precisely weighed sample of **4-vinylcyclohexene** (typically 5-10 mg) into the pan.
 - Hermetically seal the pan to prevent volatilization.

- Prepare an empty, sealed pan to be used as a reference.
- Measurement:
 - Place the sample pan and the reference pan into the DSC cell.
 - Equilibrate the system at the starting temperature (e.g., 25 °C).
 - Perform a baseline run with two empty pans over the desired temperature range (e.g., 25 °C to 100 °C) at a constant heating rate (e.g., 10 °C/min).
 - Perform a run with the sapphire standard under the same conditions.
 - Perform a run with the **4-vinylcyclohexene** sample under the same conditions.
- Data Analysis:
 - The heat flow difference between the sample and the reference is measured as a function of temperature.
 - The heat capacity of the sample is calculated using the following equation: $C_p(\text{sample}) = (\Delta Q/\Delta t)_{\text{sample}} / (m_{\text{sample}} * \beta)$ where:
 - $C_p(\text{sample})$ is the specific heat capacity of the sample
 - $(\Delta Q/\Delta t)_{\text{sample}}$ is the heat flow to the sample
 - m_{sample} is the mass of the sample
 - β is the heating rate

Determination of Enthalpy of Combustion using Bomb Calorimetry

Bomb calorimetry is the standard method for determining the heat of combustion of a substance.[9]

Objective: To determine the standard enthalpy of combustion ($\Delta_c H^\circ$) of **4-vinylcyclohexene**.

Apparatus:

- Bomb calorimeter (isoperibol or adiabatic)
- Stainless steel combustion bomb
- Crucible (e.g., platinum or quartz)
- Ignition wire (e.g., platinum or nichrome)
- Cotton thread
- Oxygen cylinder with pressure regulator
- Calorimeter bucket with a known quantity of water
- High-precision thermometer or temperature sensor
- Stirrer
- Benzoic acid (for calibration)

Procedure:

- Calibration:
 - Determine the heat capacity of the calorimeter system by combusting a known mass of a standard substance (e.g., benzoic acid) under controlled conditions.
- Sample Preparation:
 - Accurately weigh a sample of **4-vinylcyclohexene** (typically 0.5-1.0 g) into the crucible.
 - Attach a piece of ignition wire of known mass and length. A cotton thread of known mass can be used to facilitate ignition.
- Assembly and Combustion:
 - Place the crucible in the bomb.

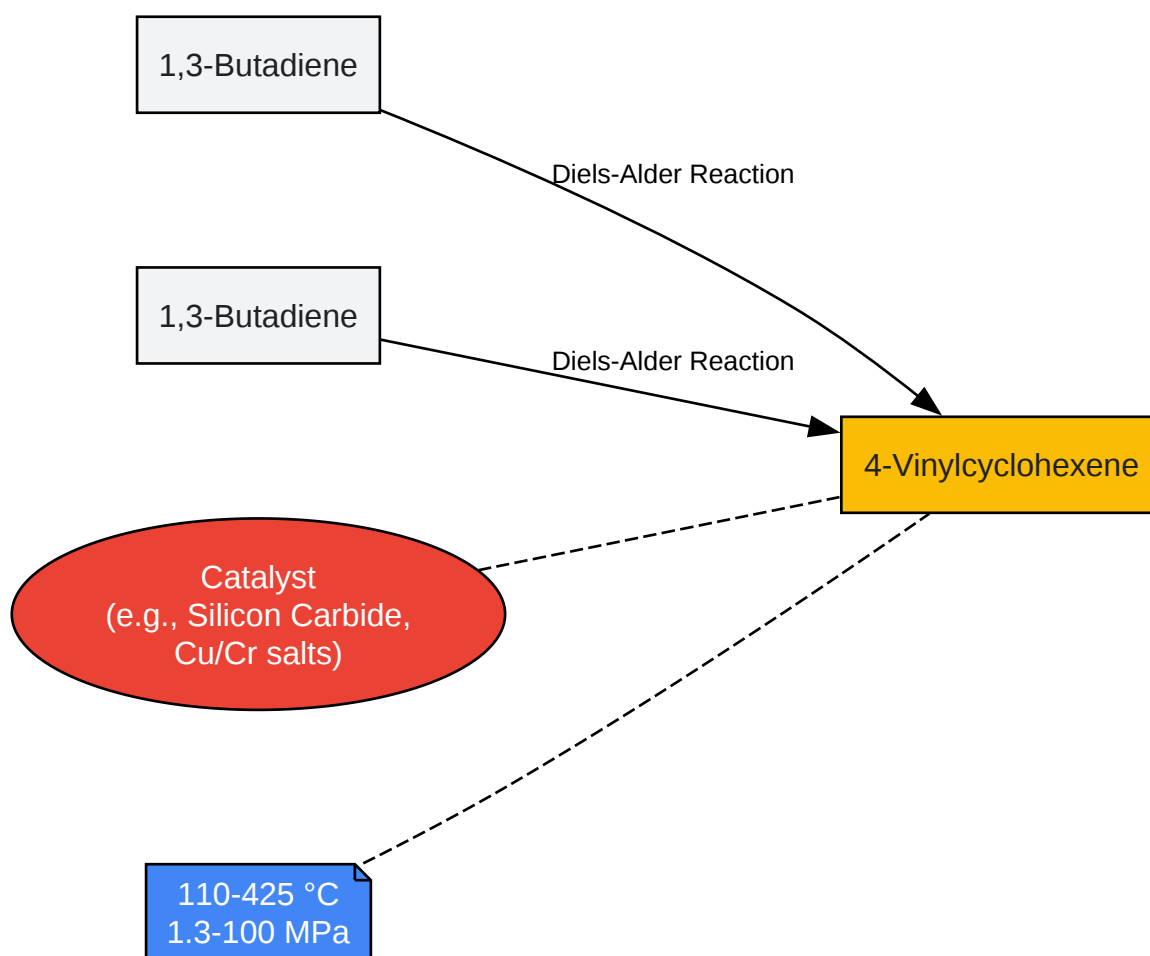
- Add a small amount of distilled water to the bomb to ensure saturation of the final atmosphere with water vapor.
- Seal the bomb and purge it with oxygen to remove air.
- Pressurize the bomb with pure oxygen to a specified pressure (e.g., 30 atm).
- Submerge the bomb in the calorimeter bucket containing a precisely known mass of water.
- Allow the system to reach thermal equilibrium and record the initial temperature.
- Ignite the sample by passing an electric current through the ignition wire.
- Data Collection:
 - Record the temperature of the water at regular intervals until a maximum temperature is reached and the system begins to cool.
- Data Analysis:
 - Calculate the corrected temperature rise, accounting for heat exchange with the surroundings.
 - Calculate the total heat released during the combustion using the heat capacity of the calorimeter and the temperature rise.
 - Make corrections for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the ignition wire and cotton thread.
 - The enthalpy of combustion at constant volume ($\Delta_c U^\circ$) is calculated from the corrected heat release and the mass of the sample.
 - The enthalpy of combustion at constant pressure ($\Delta_c H^\circ$) can then be calculated using the relationship: $\Delta_c H^\circ = \Delta_c U^\circ + \Delta n_{\text{gas}} RT$, where Δn_{gas} is the change in the number of moles of gas in the combustion reaction.

Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate key chemical transformations involving **4-vinylcyclohexene**.

Dimerization of 1,3-Butadiene to 4-Vinylcyclohexene

The primary industrial production method for **4-vinylcyclohexene** is the Diels-Alder reaction of two 1,3-butadiene molecules.^{[1][10]}

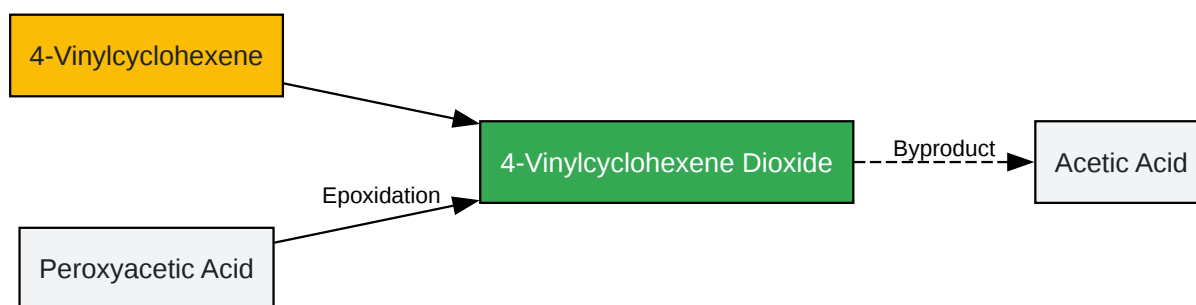


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Figure 1. Synthesis of **4-Vinylcyclohexene**.

Epoxidation of 4-Vinylcyclohexene

4-Vinylcyclohexene can be epoxidized to form **4-vinylcyclohexene** dioxide, a valuable precursor for epoxy resins.^[3] This reaction is typically carried out using a peroxy acid, such as peroxyacetic acid.^{[3][11]}

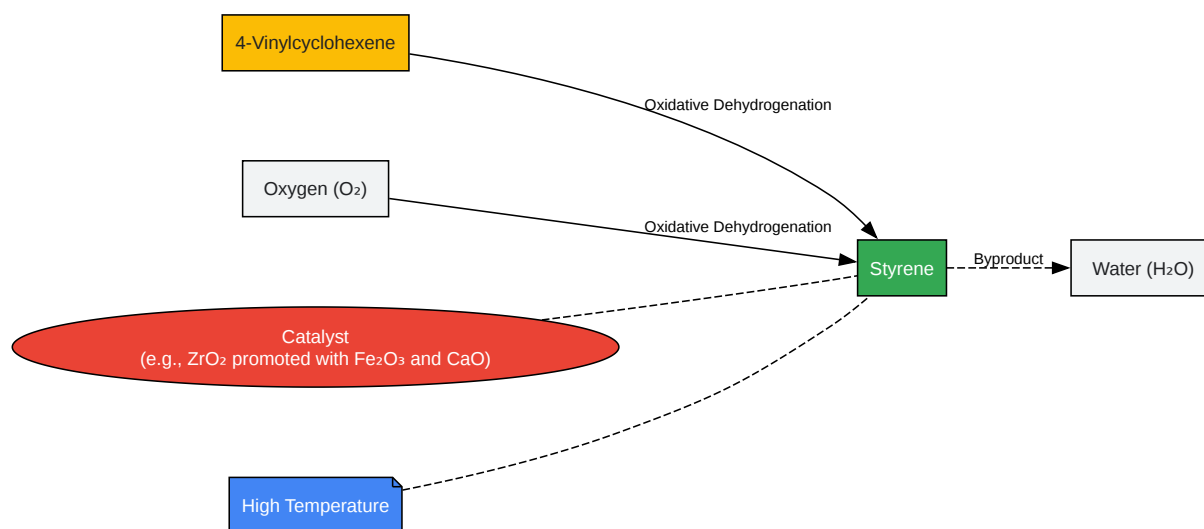


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Figure 2. Epoxidation of 4-Vinylcyclohexene.

Oxidative Dehydrogenation of 4-Vinylcyclohexene to Styrene

4-Vinylcyclohexene can be converted to styrene through oxidative dehydrogenation, a reaction of significant industrial interest.^{[5][12]}



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Figure 3. Oxidative Dehydrogenation to Styrene.

Conclusion

This technical guide has provided a comprehensive overview of the thermodynamic properties of **4-vinylcyclohexene**, offering valuable data for researchers, scientists, and professionals in drug development. The tabulated data facilitates easy comparison of key properties, while the generalized experimental protocols offer a foundation for laboratory measurements. The visualized reaction pathways provide a clear understanding of the synthesis and key transformations of this important industrial chemical. A thorough understanding of these fundamental properties is critical for the safe handling, process optimization, and toxicological assessment of **4-vinylcyclohexene** and its derivatives.

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